

# 2,5-Difluoroaniline: A Versatile Building Block in Modern Organic Synthesis

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## Compound of Interest

Compound Name: 2,5-Difluoroaniline

Cat. No.: B146615

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## Abstract

**2,5-Difluoroaniline** is a pivotal fluorinated building block in organic synthesis, prized for its unique electronic properties and versatile reactivity. The strategic placement of two fluorine atoms on the aniline ring significantly influences the molecule's pKa, nucleophilicity, and regioselectivity in various chemical transformations. This guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **2,5-Difluoroaniline**. It details its applications in the synthesis of high-value molecules, particularly in the pharmaceutical and agrochemical industries, and provides specific experimental protocols for key reactions. Furthermore, this document explores the biological significance of compounds derived from this aniline, including the signaling pathways they target.

## Properties of 2,5-Difluoroaniline

A thorough understanding of the physicochemical properties of **2,5-difluoroaniline** is essential for its effective application in synthesis.

## Physical and Chemical Properties

**2,5-Difluoroaniline** is a colorless to yellow or orange clear liquid at room temperature.<sup>[1]</sup> Key physical and chemical data are summarized in Table 1. The presence of two electron-withdrawing fluorine atoms decreases the basicity of the amino group compared to aniline.

Property	Value	Reference(s)
Molecular Formula	C <sub>6</sub> H <sub>5</sub> F <sub>2</sub> N	<a href="#">[1]</a>
Molecular Weight	129.11 g/mol	<a href="#">[1]</a>
CAS Number	367-30-6	<a href="#">[1]</a>
Melting Point	11-13 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Boiling Point	176-178 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.288 g/mL at 25 °C	<a href="#">[1]</a> <a href="#">[2]</a>
Refractive Index (n <sub>20/D</sub> )	1.513	<a href="#">[1]</a> <a href="#">[2]</a>
Flash Point	156 °F (68.9 °C)	<a href="#">[1]</a>
pKa	2.19 ± 0.10 (Predicted)	<a href="#">[1]</a>
Water Solubility	Not miscible	<a href="#">[1]</a>
Appearance	Clear colorless to yellow to orange liquid	<a href="#">[1]</a>

Table 1: Physical and Chemical Properties of **2,5-Difluoroaniline**

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2,5-difluoroaniline** and its derivatives.

Spectroscopy	Key Data	Reference(s)
<sup>1</sup> H NMR (400 MHz, CDCl <sub>3</sub> )	δ 6.94-6.88 (m, 1H), 6.50-6.46 (m, 1H), 6.40-6.31 (m, 1H), 3.82 (br. s., 2H)	[3]
<sup>13</sup> C NMR	Data not readily available in searched sources	
IR	Data not readily available in searched sources	
Mass Spectrometry	Data not readily available in searched sources	

Table 2: Spectroscopic Data for **2,5-Difluoroaniline**

## Safety and Handling

**2,5-Difluoroaniline** is harmful if swallowed, in contact with skin, or if inhaled, and may cause an allergic skin reaction.[4] Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat, should be worn when handling this compound.[4] Work should be conducted in a well-ventilated area or a fume hood.[4]

## Applications in Organic Synthesis

The unique substitution pattern of **2,5-difluoroaniline** makes it a valuable precursor for a wide range of organic molecules, particularly in the pharmaceutical, agrochemical, and materials science sectors.[1][5]

## Pharmaceutical Synthesis

**2,5-Difluoroaniline** is a key intermediate in the synthesis of several active pharmaceutical ingredients (APIs), including tyrosine kinase inhibitors used in cancer therapy.[5]

- Bosutinib: An inhibitor of Src and Abl kinases used in the treatment of chronic myeloid leukemia (CML).[3]
- Gefitinib: An EGFR inhibitor used to treat non-small-cell lung cancer.[5]

- Lapatinib: A dual inhibitor of EGFR and HER2, used in the treatment of breast cancer.[6]

## Agrochemical Synthesis

The incorporation of fluorine atoms often enhances the biological activity and metabolic stability of agrochemicals.[4] **2,5-Difluoroaniline** serves as a building block for modern herbicides, insecticides, and fungicides.[4]

## Functional Materials

The distinct electronic properties imparted by the fluorine atoms make **2,5-difluoroaniline** a useful monomer or intermediate in the synthesis of advanced materials such as polymers and dyes.[5]

## Key Reactions and Experimental Protocols

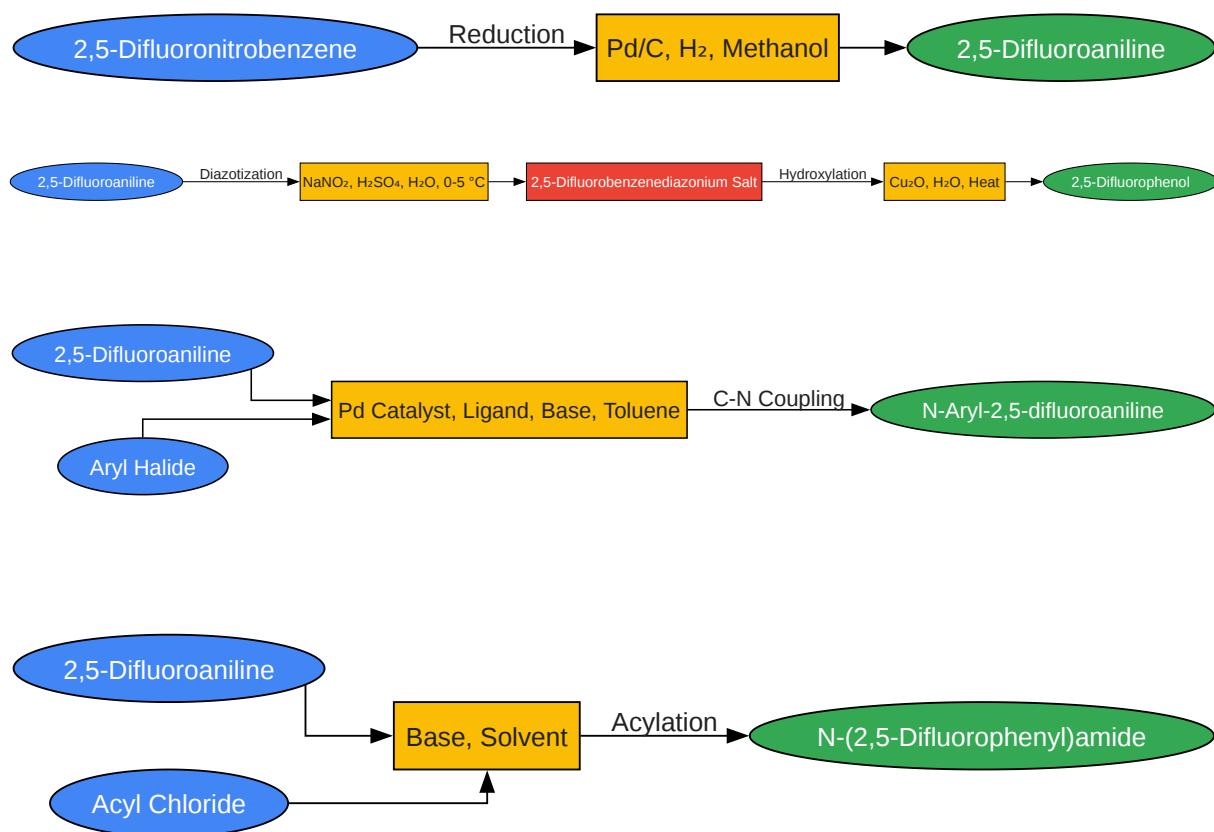
**2,5-Difluoroaniline** can undergo a variety of chemical transformations, including reactions at the amino group and on the aromatic ring.

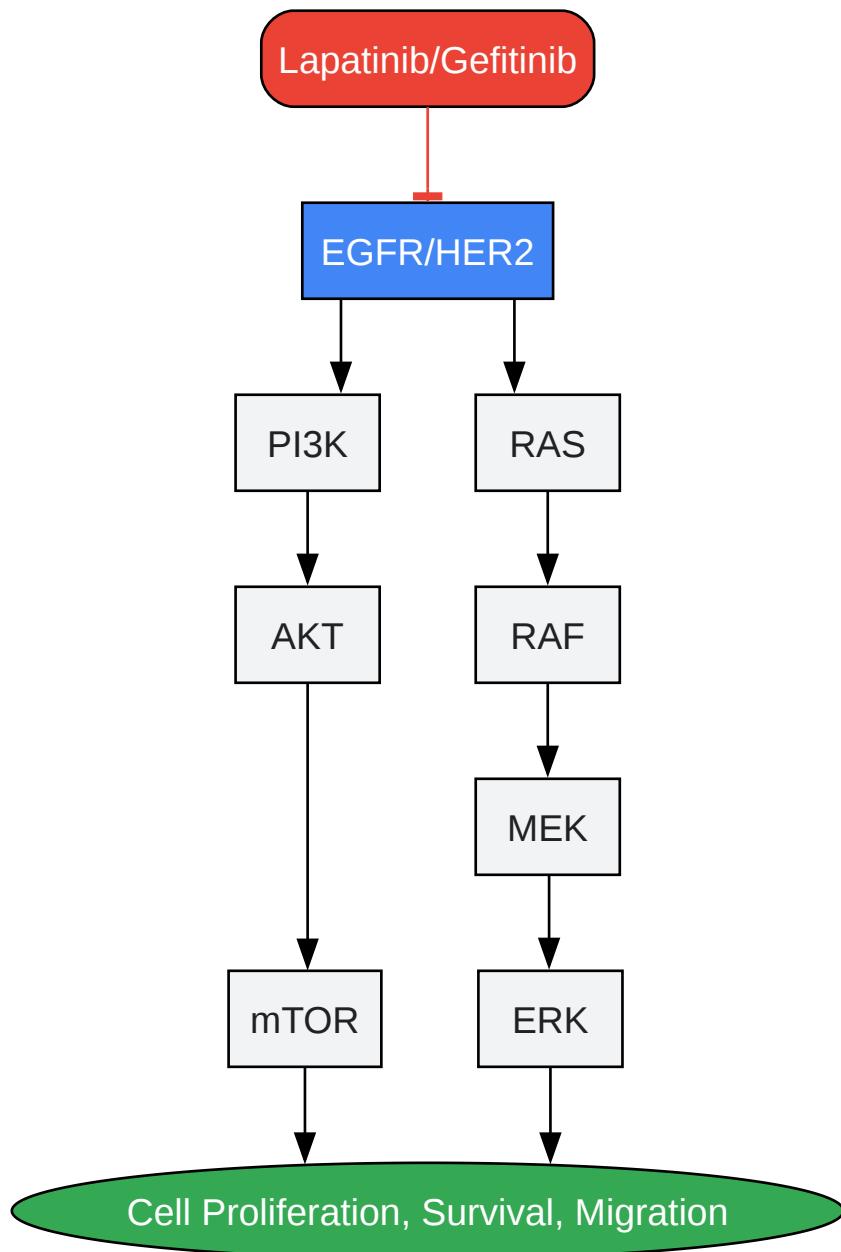
### Synthesis of 2,5-Difluoroaniline

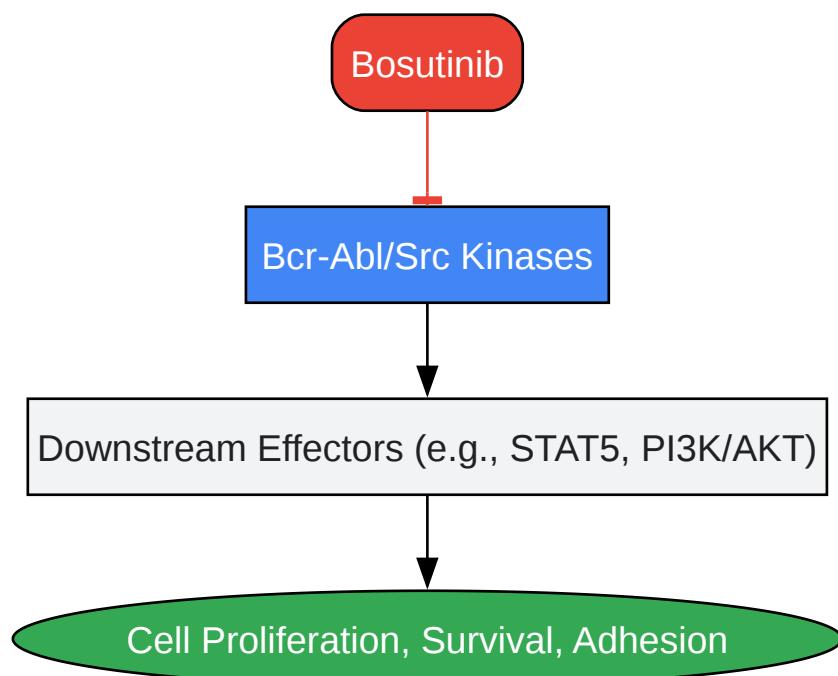
A common laboratory-scale synthesis of **2,5-difluoroaniline** involves the reduction of 2,5-difluoronitrobenzene.

Experimental Protocol: Reduction of 2,5-Difluoronitrobenzene[1]

- Reactants: 1,4-Difluoro-2-nitrobenzene (500 mg, 3.14 mmol), Palladium on carbon (10%, 66.9 mg, 0.629 mmol), Methanol (20 mL), Hydrogen gas.
- Procedure: To a solution of 1,4-difluoro-2-nitrobenzene in methanol, palladium on carbon catalyst is added in batches. The reaction mixture is then stirred at 20 °C for 1 hour under a hydrogen atmosphere.
- Work-up: The reaction progress is monitored by thin-layer chromatography (TLC). Upon completion, the reaction mixture is filtered, and the filtrate is concentrated under reduced pressure.
- Yield: 338 mg (83%).[1]







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